

A Comprehensive Technical Guide to the Physical Properties of 3-Methylstyrene Monomer

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Compound of Interest

Compound Name: 3-Methylstyrene

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This in-depth technical guide provides a detailed overview of the core physical properties of **3-Methylstyrene** (also known as 3-vinyltoluene), a versatile aromatic monomer. The information presented herein is intended to support research, development, and quality control activities by providing key physical data and standardized experimental protocols.

Core Physical and Chemical Properties

3-Methylstyrene is a colorless to light yellow liquid with a chemical formula of C_9H_{10} and a molecular weight of 118.18 g/mol .^{[1][2]} It is a flammable liquid and should be handled with appropriate safety precautions.^{[2][3]} Typically, it is supplied with an inhibitor, such as 3,5-di-tert-butylcatechol, to prevent polymerization.^{[2][4]}

Summary of Physical Properties

The following table summarizes the key physical properties of **3-Methylstyrene**, compiled from various literature sources. These values represent typical data and may vary slightly depending on the purity of the sample and the specific experimental conditions.

Property	Value	Reference Temperature	Notes
Melting Point	-82 to -81 °C	N/A	Lit. value.[1][4][5][6][7]
Boiling Point	170 to 171 °C	760 mmHg	Lit. value.[1][4][5][6]
Density	0.89 g/mL	25 °C	Lit. value.[1][4][6]
0.901 g/mL	20 °C		
Refractive Index (nD)	1.541	20 °C	Lit. value.[1][2][4][5][6][7]
Flash Point	51 °C (123.8 °F) - Closed Cup	N/A	[4]
124 °F	N/A	[1][5][6]	
Vapor Pressure	1.47 hPa	20 °C	For a mixture of 3- and 4-isomers.[8][9]
Water Solubility	0.09 g/L	20 °C	[1][5][6]
Solubility in Organics	Soluble in Methanol, Ether, Benzene, Acetone, Ethanol, Heptane	Ambient	[1][6]
Viscosity	Data not readily available in searches		

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **3-Methylstyrene**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or high-boiling silicone oil

Procedure:

- Fill the Thiele tube or oil bath with a suitable heating liquid.
- Place a small amount (a few milliliters) of **3-Methylstyrene** into the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the sample.
- Attach the test tube to the thermometer and immerse the setup in the heating bath.
- Gently heat the apparatus.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Discontinue heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with **3-Methylstyrene**, ensuring no air bubbles are trapped.
- Place the pycnometer in a constant temperature water bath (e.g., 25 °C) to allow it to reach thermal equilibrium.
- Carefully remove any excess liquid that has expanded through the capillary.
- Dry the outside of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Measurement of Refractive Index (Abbe Refractometer)

Objective: To measure the extent to which light is refracted when it passes through the liquid.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper

- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue paper

Procedure:

- Ensure the prisms of the refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index.
- Place a few drops of **3-Methylstyrene** onto the surface of the prism.
- Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C).
- Adjust the light source and the focus of the eyepiece to get a clear view of the borderline between the light and dark fields.
- Align the borderline with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

Determination of Flash Point (Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapors of the liquid will ignite when an ignition source is applied.

Apparatus:

- Pensky-Martens or similar closed-cup flash point tester
- Thermometer
- Ignition source (e.g., gas flame or electric igniter)

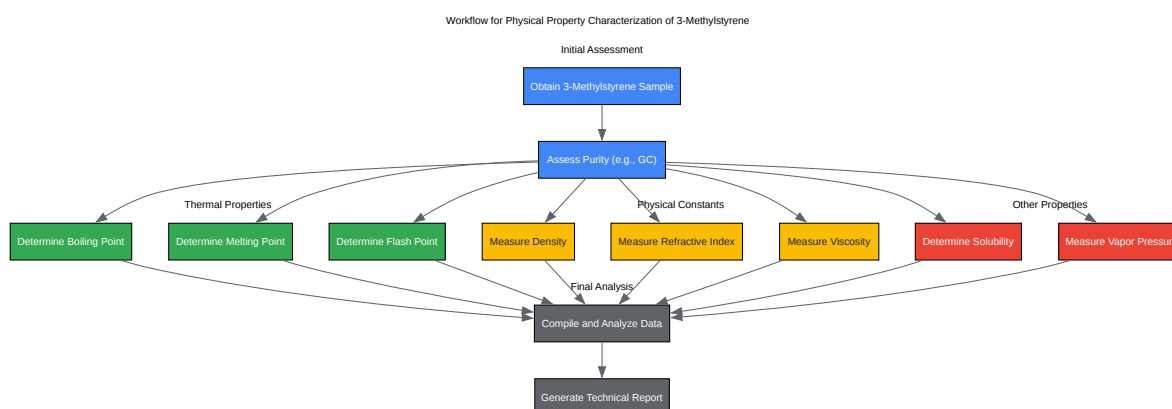
Procedure:

- Pour the **3-Methylstyrene** sample into the test cup up to the marked level.
- Place the lid on the cup, ensuring it is properly sealed.
- Begin heating the sample at a slow, constant rate while stirring.

- At regular temperature intervals, apply the ignition source to the opening in the lid.
- The flash point is the lowest temperature at which a brief flash is observed inside the cup.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a liquid monomer like **3-Methylstyrene**.



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Workflow for Physical Property Characterization.

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